

Spectroscopic Profile of 2-Methoxy-5-nitrophenol: A Technical Guide

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Compound of Interest

Compound Name: 2-Methoxy-5-nitrophenol

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This technical guide provides a comprehensive overview of the spectroscopic data for **2-Methoxy-5-nitrophenol**, a key intermediate in the synthesis of various pharmacologically active compounds, including GABA analogues and phosphodiesterase inhibitors.[1] This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data obtained for **2-Methoxy-5-nitrophenol**.

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data not available			

Note: Specific peak assignments for ^1H NMR were not explicitly found in the searched literature. General spectral information is available.[2]

Table 2: ^{13}C NMR Spectroscopic Data

Chemical Shift (ppm)	Assignment
Data not available	

Note: While the availability of ^{13}C NMR spectra is confirmed[3][4], specific chemical shift values are not detailed in the provided search results.

Table 3: Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Assignment of Functional Group
Data not available	

Note: IR spectra for **2-Methoxy-5-nitrophenol** are available, indicating the presence of key functional groups.[5] However, a detailed peak table was not found in the initial search.

Table 4: Mass Spectrometry (MS) Data

m/z Ratio	Ion
169	[M] ⁺
123	
111	

Note: The mass spectrometry data corresponds to the molecular weight of **2-Methoxy-5-nitrophenol** (169.13 g/mol).[6] The fragmentation pattern is also partially available through GC-MS data.[6]

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. These are based on standard laboratory practices for organic compound analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the carbon-hydrogen framework of **2-Methoxy-5-nitrophenol**.

Instrumentation: A 400 MHz NMR spectrometer.^[2]

Sample Preparation:

- A small quantity of **2-Methoxy-5-nitrophenol** is dissolved in deuterated chloroform (CDCl_3).^[2]
- The solution is transferred to a 5 mm NMR tube.
- A small amount of tetramethylsilane (TMS) is added as an internal standard.

Data Acquisition:

- The NMR tube is placed in the spectrometer.
- The magnetic field is shimmed to achieve homogeneity.
- ^1H and ^{13}C NMR spectra are acquired at room temperature. For ^{13}C NMR, a proton-decoupled sequence is typically used to simplify the spectrum.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in **2-Methoxy-5-nitrophenol**.

Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.

Sample Preparation (KBr Pellet Method):

- A small amount of **2-Methoxy-5-nitrophenol** is finely ground with dry potassium bromide (KBr).
- The mixture is pressed into a thin, transparent pellet using a hydraulic press.

Data Acquisition:

- A background spectrum of the empty sample compartment is recorded.
- The KBr pellet is placed in the sample holder.

- The IR spectrum is recorded, typically in the range of 4000-400 cm^{-1} .

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of **2-Methoxy-5-nitrophenol**.

Instrumentation: A Gas Chromatograph-Mass Spectrometer (GC-MS).

Sample Preparation:

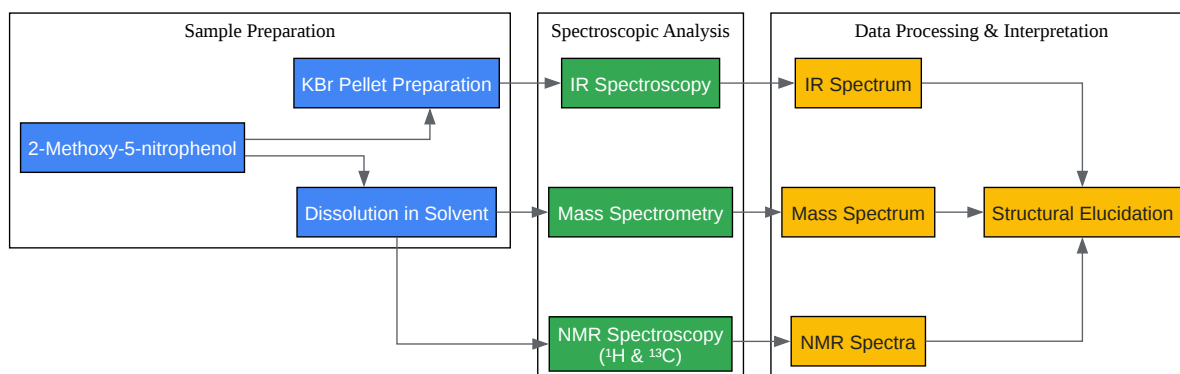
- A dilute solution of **2-Methoxy-5-nitrophenol** is prepared in a volatile organic solvent (e.g., methanol or dichloromethane).

Data Acquisition:

- The sample is injected into the GC, where it is vaporized and separated from the solvent.
- The separated compound enters the mass spectrometer.
- Electron ionization (EI) is typically used to generate charged fragments.
- The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- The detector records the abundance of each ion.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **2-Methoxy-5-nitrophenol**.



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Caption: Workflow for Spectroscopic Analysis.

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